

Application Notes & Protocols: HPLC-DAD

Quantification of Decursin in Angelica gigas

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Compound of Interest

Compound Name: Angelicone

Cat. No.: B15140533

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Introduction

Angelica gigas Nakai, a perennial plant native to Korea, is a prominent source of bioactive compounds, with decursin being one of its principal constituents. Decursin, a pyranocoumarin, has garnered significant attention for its diverse pharmacological activities, including anti-inflammatory, anti-cancer, and neuroprotective properties. Accurate and precise quantification of decursin in Angelica gigas extracts is crucial for quality control, standardization of herbal preparations, and pharmacokinetic studies in drug development. This document provides a detailed application note and protocol for the quantification of decursin using High-Performance Liquid Chromatography with a Diode-Array Detector (HPLC-DAD).

Quantitative Data Summary

The concentration of decursin in Angelica gigas root can vary significantly depending on the extraction solvent and method used. The following table summarizes quantitative data from various studies to provide a comparative overview.

Extraction Solvent	Decursin Concentration (ppm)	Decursinol Angelate Concentration (ppm)	Reference
Distilled Water	182	153	[1] [2]
50% Ethanol	3142	2547	[1] [2]
100% Ethanol	3341	2778	[1] [2]

Experimental Protocols

This section outlines a detailed protocol for the extraction and HPLC-DAD analysis of decursin from Angelica gigas root.

Sample Preparation: Ethanolic Extraction

- Grinding: Grind the dried roots of Angelica gigas into a fine powder (approximately 40 mesh).
- Extraction:
 - Weigh 1.0 g of the powdered sample.
 - Add 10 mL of 70% ethanol.
 - Sonexicate the mixture for 45 minutes.
- Filtration: Filter the extract through a 0.45 µm membrane filter prior to HPLC analysis.

HPLC-DAD Instrumentation and Conditions

- Instrument: A standard High-Performance Liquid Chromatography system equipped with a Diode-Array Detector.
- Column: A reversed-phase C18 column (e.g., Polarity dC18, 4.6 x 250 mm, 5 µm) is recommended.[\[1\]](#)

- Mobile Phase: A gradient of 0.1% trifluoroacetic acid (TFA) in water (Solvent A) and acetonitrile (Solvent B).
- Flow Rate: 0.5 mL/min.[3]
- Column Temperature: 30°C.[1]
- Detection Wavelength: 330 nm for optimal detection of decursin.[3]
- Injection Volume: 10 µL.

Method Validation

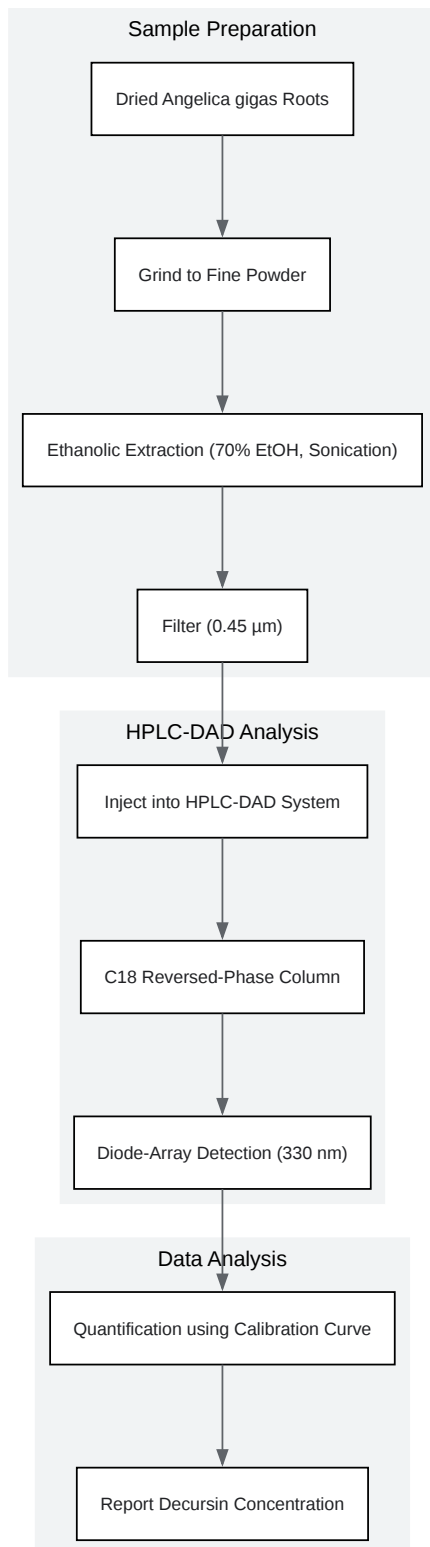
For reliable and accurate quantification, the HPLC method should be validated according to ICH guidelines. Key validation parameters include:

- Linearity: Establish a calibration curve using standard solutions of decursin at various concentrations. A correlation coefficient (R^2) of >0.999 is desirable. A linearity range of 2-75 µg/mL has been reported as effective.[4]
- Precision: Assess the repeatability (intra-day precision) and intermediate precision (inter-day precision) of the method. The relative standard deviation (RSD) should typically be less than 2%.
- Accuracy: Determine the recovery of decursin by spiking a known amount of the standard into a sample matrix. Recovery values between 98-102% are generally considered acceptable.
- Limit of Detection (LOD) and Limit of Quantification (LOQ): Determine the lowest concentration of decursin that can be reliably detected and quantified. Reported values for a similar method were an LOD of 0.011 µg/mL and an LOQ of 0.033 µg/mL.[3]

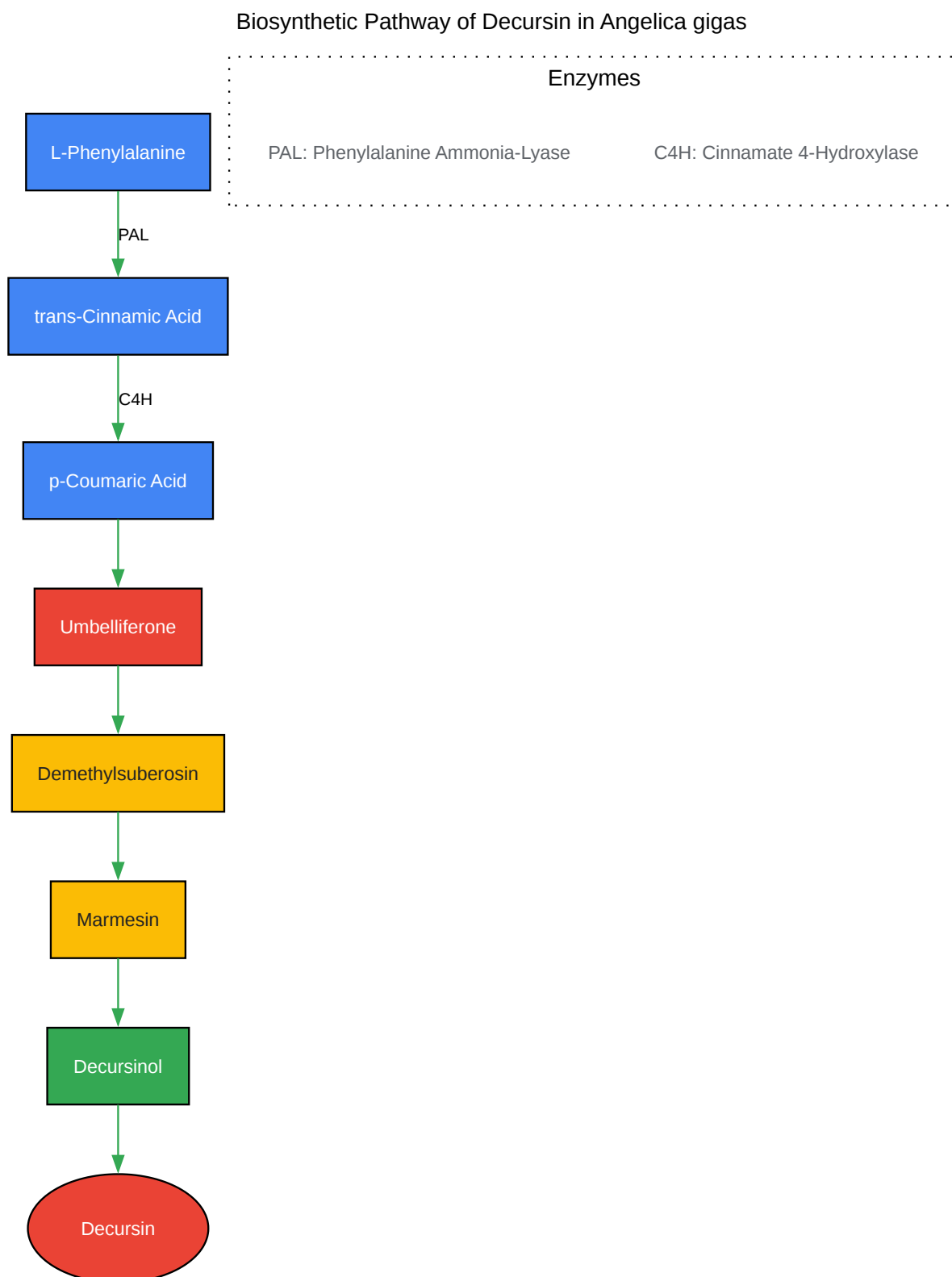
Visualizations

Experimental Workflow for HPLC-DAD Analysis

Experimental Workflow for HPLC-DAD Analysis of Decursin

[Click to download full resolution via product page](#)Caption: Workflow for the quantification of decursin in *Angelica gigas*.

Biosynthetic Pathway of Decursin



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Caption: Biosynthesis of decursin from L-phenylalanine.

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References

- 1. HPLC Analysis and Extraction Methods of Decursin and Decursinol Angelate in Angelica gigas Roots -Korean Journal of Pharmacognosy | Korea Science [koreascience.kr]
- 2. [논문]당귀(Angelica gigas) 중 Decursin 및 Decursinol Angelate 추출 방법과 HPLC 분석 [scienceon.kisti.re.kr]
- 3. consensus.app [consensus.app]
- 4. Validations of Analysis Methods for Decursin and Decursinol Angelate of Angelicae gigantis Radix by Reversed-Phase Liquid Chromatography -Natural Product Sciences | Korea Science [koreascience.kr]
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